

Ppo-IN-3: A Tool for Elucidating Polyphenol Oxidase Function in Plants

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Compound of Interest

Compound Name: *Ppo-IN-3*

Cat. No.: *B12386201*

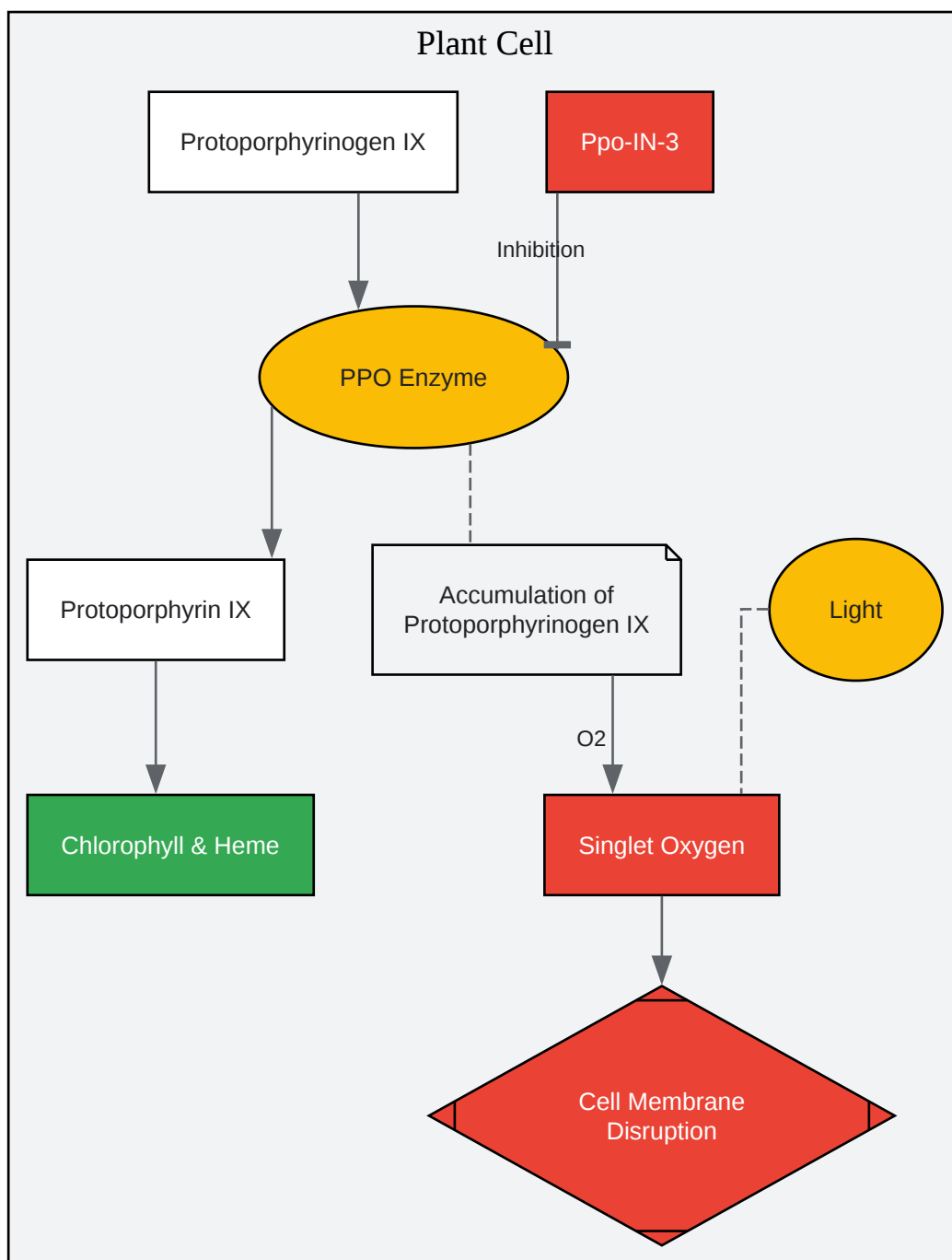
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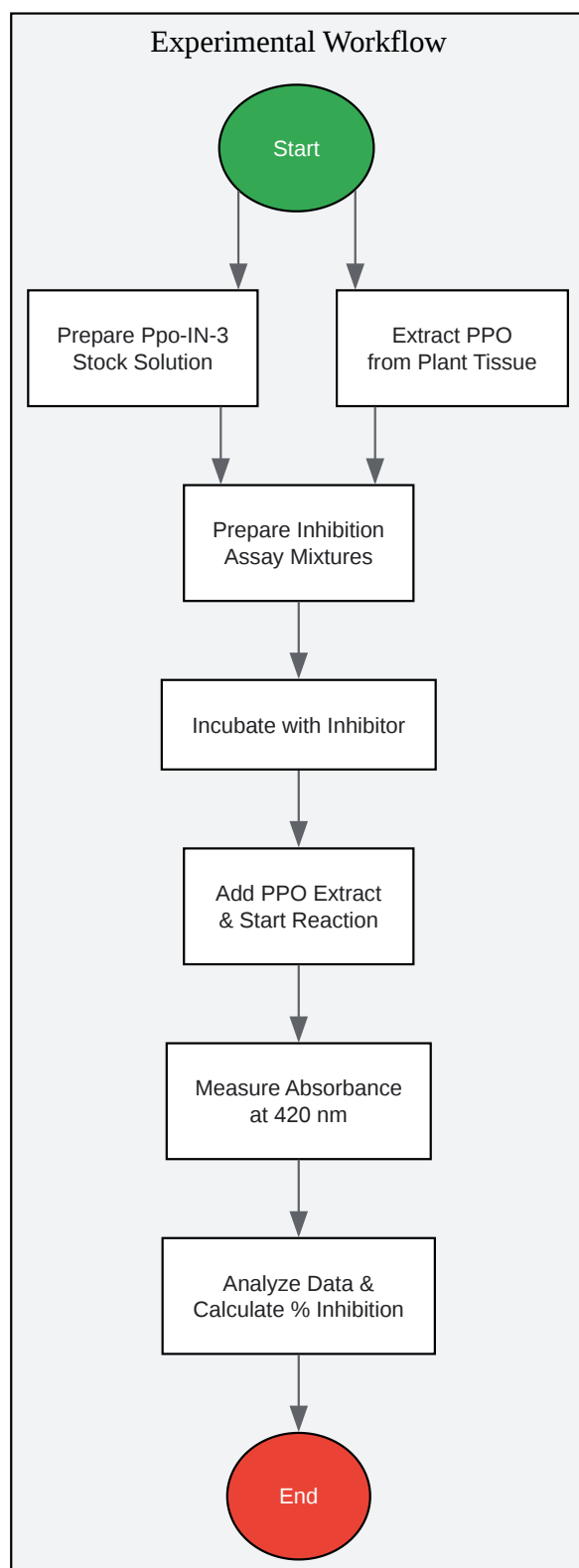
Application Notes and Protocols for Researchers

Audience: Researchers, scientists, and drug development professionals.

Introduction: Polyphenol Oxidase (PPO) is a copper-containing enzyme widely distributed in plants that plays a crucial role in various physiological processes, including defense against pests and pathogens, and secondary metabolism.[1][2] However, PPO is also responsible for the undesirable enzymatic browning of fruits and vegetables upon tissue damage, which leads to significant economic losses in the food industry.[3][4] The use of specific inhibitors is a critical strategy for studying the multifaceted functions of PPO in plants. "**Ppo-IN-3**" is a potent and specific inhibitor of PPO, designed as a molecular tool to investigate the roles of this enzyme in plant physiology and to develop strategies for controlling enzymatic browning.

Mechanism of Action: **Ppo-IN-3** acts as an inhibitor of the protoporphyrinogen oxidase (PPO) enzyme.[5] This enzyme catalyzes the oxidation of protoporphyrinogen IX to protoporphyrin IX, a critical step in the biosynthesis of both chlorophyll and heme. By inhibiting PPO, **Ppo-IN-3** leads to an accumulation of protoporphyrinogen IX. In the presence of light, this accumulation results in the production of singlet oxygen, which causes rapid cell membrane disruption through lipid peroxidation. This disruption of cell integrity is the primary mechanism of action.





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